

Synthesis of 3-(Piperazin-1-yl)propanenitrile from piperazine and acrylonitrile

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Compound of Interest

Compound Name: 3-(Piperazin-1-yl)propanenitrile

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Application Notes and Protocols: Synthesis of 3-(Piperazin-1-yl)propanenitrile

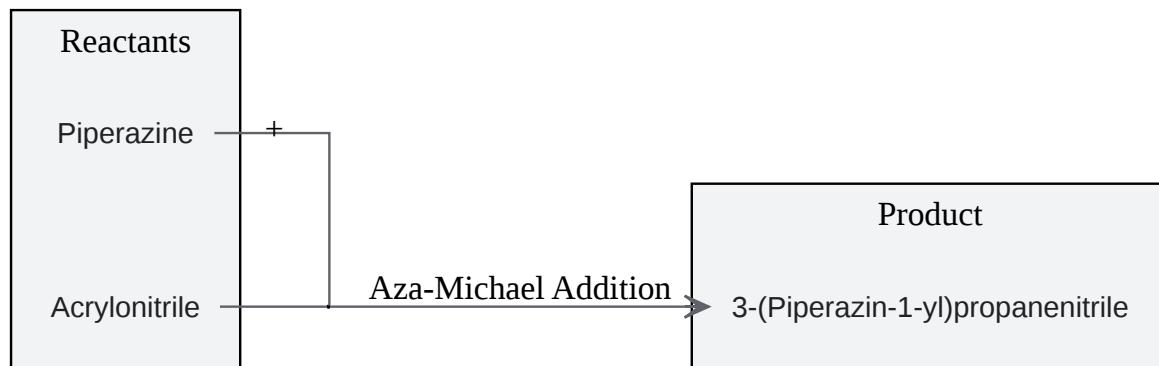
Introduction

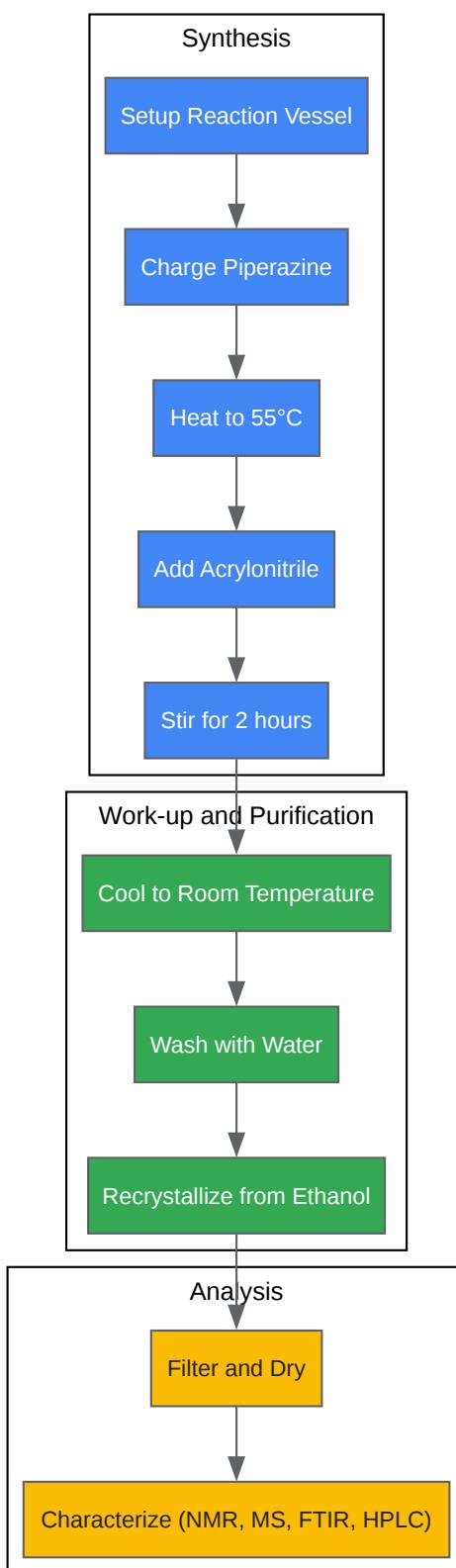
3-(Piperazin-1-yl)propanenitrile is a valuable intermediate in the synthesis of various pharmaceutical compounds.^[1] Piperazine and its derivatives are integral components in many approved drugs, exhibiting a wide range of biological activities, including antipsychotic, antidepressant, and anxiolytic effects.^{[2][3]} The synthesis of **3-(Piperazin-1-yl)propanenitrile** is typically achieved through an aza-Michael addition reaction between piperazine and acrylonitrile. This reaction is generally efficient and can be performed under mild conditions.^[4] ^[5] These application notes provide a detailed protocol for the synthesis, characterization, and potential applications of **3-(Piperazin-1-yl)propanenitrile** for researchers in drug discovery and development.

Reaction Scheme

The synthesis involves the nucleophilic addition of a secondary amine in piperazine to the activated alkene of acrylonitrile.

Figure 1: Reaction of Piperazine with Acrylonitrile.



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